Diethyl methylsuccinate physical properties boiling point density

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Compound of Interest	
Compound Name:	*Diethyl methylsuccinate*
CAS No.:	*4676-51-1*
Cat. No.:	*B1618246*

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Diethyl Methylsuccinate (DEMS): A Comprehensive Whitepaper on Physicochemical Properties and Process Thermodynamics

Executive Summary

Diethyl methylsuccinate (DEMS), systematically known as diethyl 2-methylbutanedioate, is a highly versatile fatty acid ester and chiral building block utilized extensively in pharmaceutical synthesis, flavor and fragrance formulation, and metabolomic profiling[1][2]. For researchers scaling up syntheses, mastering the physicochemical properties of DEMS—specifically its boiling point and density—is critical. These properties dictate the parameters for downstream purification, phase separation, and high-yield recovery. This guide provides an in-depth mechanistic analysis of these properties and standardizes the protocols required for their validation in a GLP/GMP environment.

Molecular Architecture and Physicochemical Profile

The physical behavior of DEMS is dictated by its molecular structure: a branched aliphatic backbone flanked by two ethyl ester groups.

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Property	Value	Mechanistic Driver
Molecular Weight	188.22 g/mol	Sum of atomic masses ($C_9H_{16}O_4$)[1]
Boiling Point	219.6 °C (at 760 mmHg)	Dipole-dipole interactions from diester groups[3]
Density	1.009 - 1.02 g/cm³ (at 25 °C)	Aliphatic packing efficiency and molecular mass[3][4]
Flash Point	97.3 °C	Vapor pressure threshold for ignition[3]
Refractive Index	1.419 - 1.425	Electron polarizability of the ester linkages[3][4]

Mechanistic Causality of Boiling Point (219.6 °C)

The boiling point of a compound is a direct macroscopic reflection of its intermolecular forces. DEMS exhibits a boiling point of 219.6 °C at atmospheric pressure[3]. Unlike its precursor, methylsuccinic acid, which possesses strong intermolecular hydrogen bonding leading to a high melting point (110–115 °C) and thermal decomposition before boiling[5], DEMS lacks hydrogen bond donors. The esterification of the carboxyl groups replaces hydrogen bonding with moderate dipole-dipole interactions generated by the carbonyl (C=O) bonds. This results in a stable, predictable boiling point that is sufficiently high to require vacuum distillation for purification, thereby preventing thermal degradation.

Mechanistic Causality of Density (1.009 - 1.02 g/cm³)

Density is governed by molecular mass and packing efficiency. The density of DEMS is recorded between 1.009 and 1.02 g/cm³ at standard conditions[3][4]. The methyl branch on the succinate backbone introduces slight steric hindrance, disrupting the highly ordered molecular packing that would otherwise be observed in straight-chain analogs (e.g., diethyl glutarate). Consequently, the density of DEMS is nearly identical to that of water (~1.00 g/cm³). This physical reality has profound implications for biphasic liquid-liquid extractions (LLE) during chemical workups.

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Thermodynamic Implications in Synthesis & Scale-Up

Understanding the boiling point and density of DEMS is not merely an academic exercise; it is a prerequisite for successful process chemistry.

- Distillation Dynamics: Because DEMS boils at 219.6 °C[3], atmospheric distillation is energetically unfavorable and risks thermal cracking of the ester linkages. By applying a vacuum of <10 mmHg, the boiling point can be artificially depressed to approximately 95–105 °C. This thermodynamic shift preserves the structural integrity of the molecule while allowing for the efficient removal of lower-boiling impurities (e.g., residual ethanol or unreacted low-molecular-weight starting materials).

- Liquid-Liquid Extraction (LLE) Phase Separation: The density of DEMS (~1.02 g/cm^3) poses a unique challenge during aqueous workups. If a reaction quench utilizes an aqueous layer (density ~1.00–1.05 g/cm^3 depending on dissolved salts), extracting DEMS with a solvent of similar density will result in an unbreakable emulsion or phase inversion. To force a clean phase separation, an organic solvent with a significantly different density must be employed. For example, using Ethyl Acetate (density = 0.90 g/cm^3) ensures the DEMS-containing organic layer floats, whereas using Dichloromethane (density = 1.33 g/cm^3) ensures it sinks.

Standardized Experimental Protocols

To ensure scientific integrity and reproducibility, the following self-validating protocols must be employed for physicochemical validation.

Protocol 1: Precision Purification via Vacuum Distillation

- Self-Validating Mechanism: The use of a digital vacuum controller coupled with a cryogenic cold trap ensures that the system pressure remains strictly constant. This feedback loop prevents boiling point drift during fractionation, validating the purity of the distillation cut.
    - Apparatus Assembly: Assemble a short-path distillation setup. Grease all ground-glass joints with high-vacuum silicone to prevent atmospheric leaks.
    - Loading: Transfer the crude DEMS mixture into the boiling flask. Introduce PTFE boiling chips to provide nucleation sites and prevent superheating/bumping.

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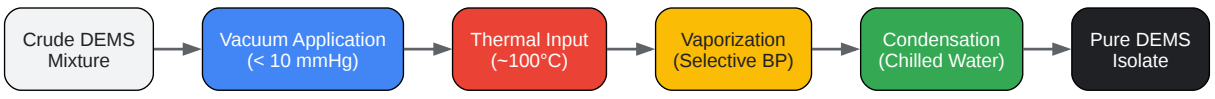
- Vacuum Equilibration: Gradually apply vacuum using a rotary vane pump. Stabilize the internal pressure at precisely 10 mmHg using a digital controller.
- Thermal Input: Apply heat via a proportional-integral-derivative (PID) controlled heating mantle. Monitor the vapor temperature closely.
- Fraction Collection: Discard the initial forecut (typically containing residual solvents). Collect the main DEMS fraction when the vapor temperature stabilizes at the calculated reduced boiling point.

Protocol 2: Density Validation via Pycnometry

- Self-Validating Mechanism: By calibrating the pycnometer with HPLC-grade water immediately prior to the DEMS measurement, the protocol self-corrects for ambient temperature and barometric pressure fluctuations, ensuring high-fidelity density data.
  - Calibration: Clean and thoroughly dry a 10 mL Gay-Lussac pycnometer. Record the empty weight (W0). Fill with HPLC-grade water and equilibrate to exactly 25.0 °C in a thermostatic water bath. Insert the capillary stopper, wipe excess moisture, and record the weight (Wwater). Calculate the exact volume (V).
  - Sample Preparation: Rinse the pycnometer with volatile acetone and dry under a gentle stream of high-purity nitrogen.
  - Measurement: Fill the pycnometer with the synthesized DEMS sample. Equilibrate in the 25.0 °C water bath for 15 minutes. Insert the stopper, wipe the exterior, and record the weight (WDEMS).
  - Calculation: Determine the density using the formula: $\rho DEMS=(WDEMS-W0)/V$.

Process Visualization



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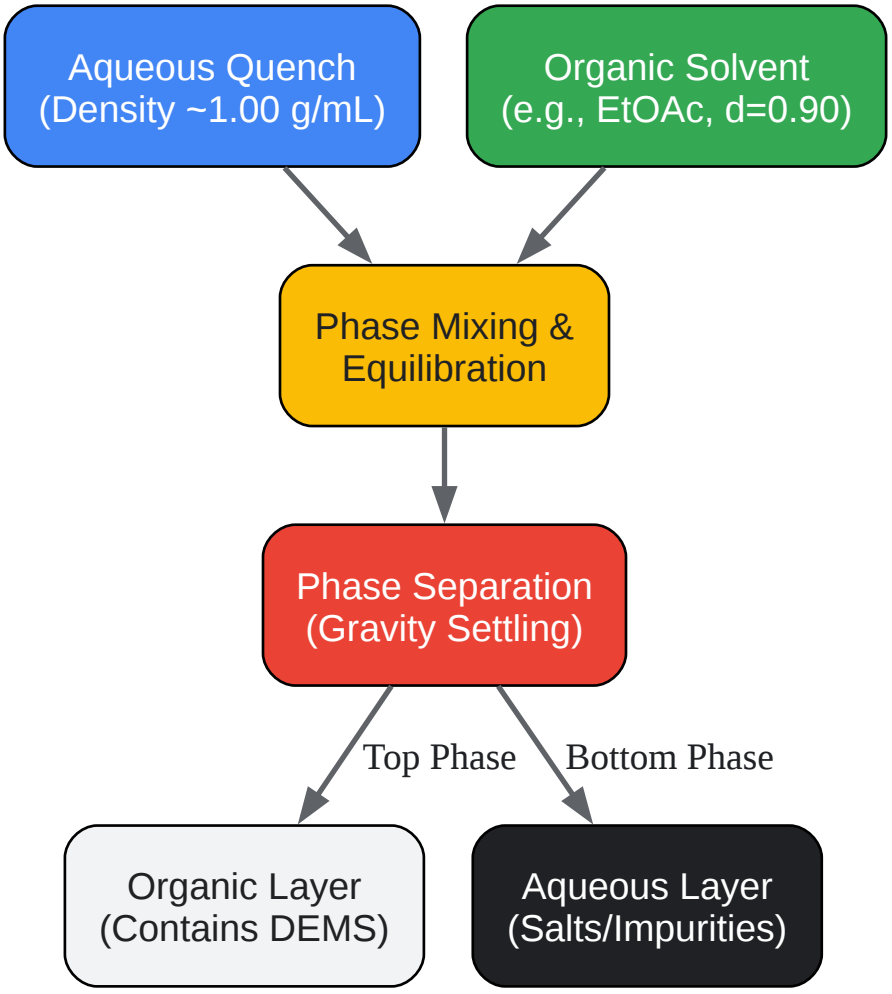
Workflow for the vacuum distillation of **Diethyl methylsuccinate** leveraging its boiling point.



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Phase separation dynamics during liquid-liquid extraction of DEMS based on density gradients.

Conclusion

The successful integration of **Diethyl methylsuccinate** into complex synthetic pathways hinges on a rigorous understanding of its physical properties. By leveraging its boiling point through controlled vacuum distillation and navigating its density through strategic solvent selection, application scientists can optimize yields, prevent emulsions, and ensure the high purity required for advanced drug development and metabolomic research.

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